

# Safeguarding Health: A Comprehensive Guide to Personal Protective Equipment for Handling Ribavirin

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## Compound of Interest

Compound Name: Ribavirin

Cat. No.: B7781098

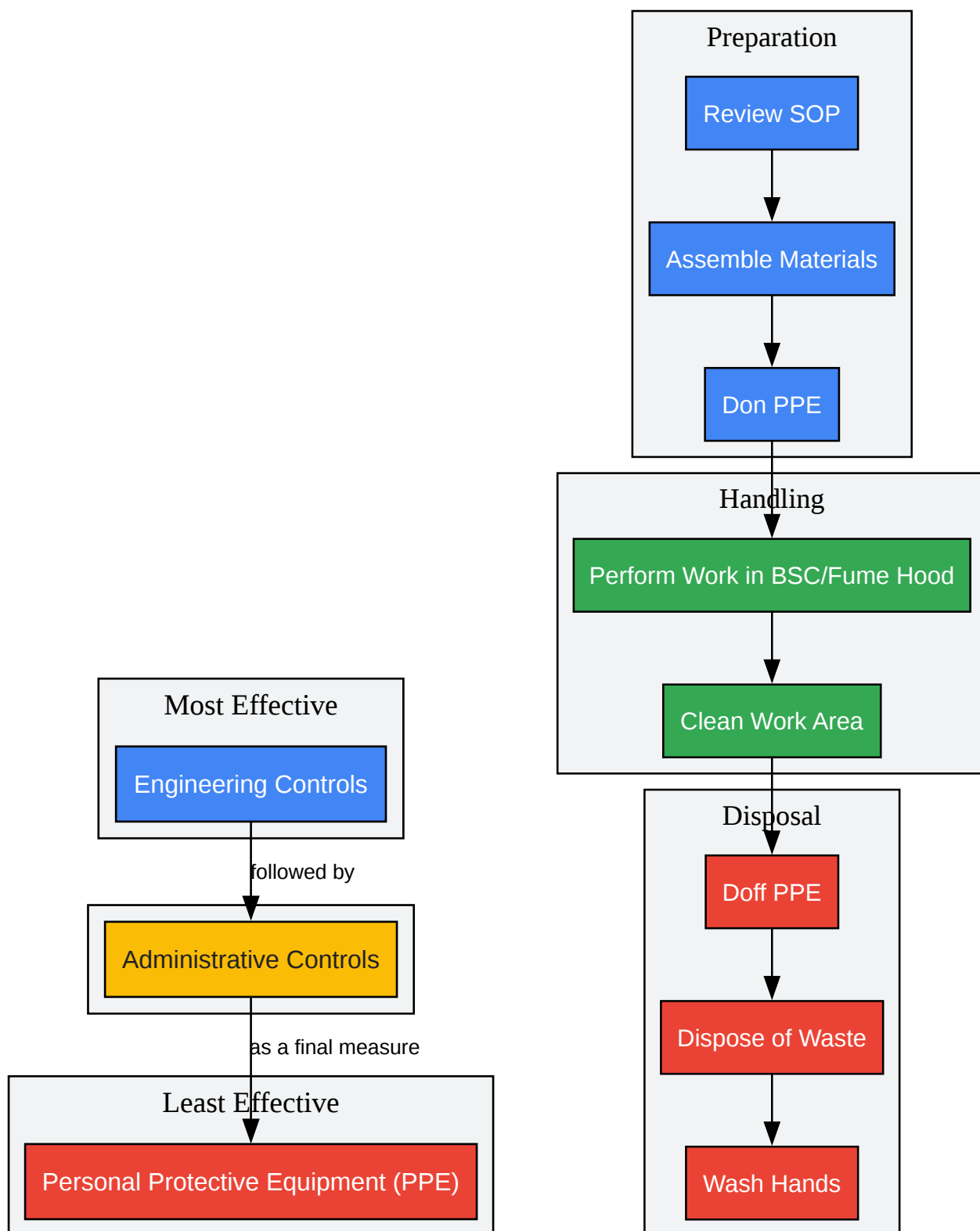
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For researchers, scientists, and drug development professionals, ensuring personal safety during the handling of potent pharmaceutical compounds like **Ribavirin** is paramount.

**Ribavirin**, an antiviral drug, is classified as a hazardous drug with potential for carcinogenicity and teratogenicity, necessitating stringent safety protocols to minimize exposure.<sup>[1]</sup> This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of **Ribavirin** in a laboratory setting.

## Hierarchy of Controls

The most effective way to manage exposure to hazardous substances like **Ribavirin** is to implement a hierarchy of controls. This approach prioritizes engineering and administrative controls to minimize the risk at the source, with personal protective equipment (PPE) providing the final barrier of protection.



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## References

- 1. Health care worker exposure to aerosolized ribavirin: biological and air monitoring - PubMed [pubmed.ncbi.nlm.nih.gov]
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